experimental guide to Ce(III)-based photoredox catalysis

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Cerium(3+)*
CAS No.:	*18923-26-7*
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An experimental guide to Ce(III)-based photoredox catalysis for researchers, scientists, and drug development professionals.

Introduction to Cerium(III) Photoredox Catalysis

Cerium, an earth-abundant lanthanide, has emerged as a compelling alternative to traditional iridium and ruthenium-based photocatalysts.[1][2] Cerium(III) complexes can be activated by visible or UV light, promoting them to a highly reducing excited state. This allows them to participate in single-electron transfer (SET) processes to activate a wide range of organic substrates.[1] The photocatalytic power of cerium is rooted in the 4f → 5d electronic transitions, which give rise to unique photophysical and electrochemical properties.[3][4]

Two primary mechanisms dominate cerium photoredox chemistry:

- Single Electron Transfer (SET) from Excited Ce(III): Upon photoexcitation, the Ce(III) complex becomes a potent reductant, capable of reducing a substrate via an outer-sphere electron transfer.[1][3]

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- Ligand-to-Metal Charge Transfer (LMCT) in Ce(IV) Complexes: An in-situ generated Ce(IV) species can absorb light, promoting an electron from a ligand to the metal center. This process often leads to the homolytic cleavage of the ligand, generating a reactive radical.[1][5]

These mechanisms enable a variety of synthetic transformations, including dehalogenations, C-C bond cleavage, and C-H functionalization, under mild reaction conditions.[3][6][7]

Key Ce(III) Photocatalysts: Properties and Characteristics

Several Ce(III) complexes have been developed and utilized as photoredox catalysts. Their photophysical and electrochemical properties are crucial for determining their reactivity and suitability for specific transformations. The properties of some common cerium(III) photosensitizers are summarized below.

Catalyst /Complex Name	Abbreviation	λ_abs (nm)	λ_em (nm)	Lifetime (τ, ns)	Φ_PL	E_1/2 (Ce4+/3+) (V vs. $Cp_2Fe^{+/0}$)	E_*1/2* *(Ce3+/4+)* (V vs. $Cp_2Fe^{+/0}$)
$Ce[N(SiMe_3)_2]_3$	1	~420	553	24	0.03	+0.35	-1.89
$[(Me_3Si)_2NC(NiPr)_2]Ce[N(SiMe_3)_2]_2$	1-iPr	~420	518	67	0.46	+0.03	-2.36
$[(Me_3Si)_2NC(NCy)_2]Ce[N(SiMe_3)_2]_2$	1-Cy	~420	523	61	0.54	+0.13	-2.24

Data compiled from Zuo, et al. (2015).[3][4]

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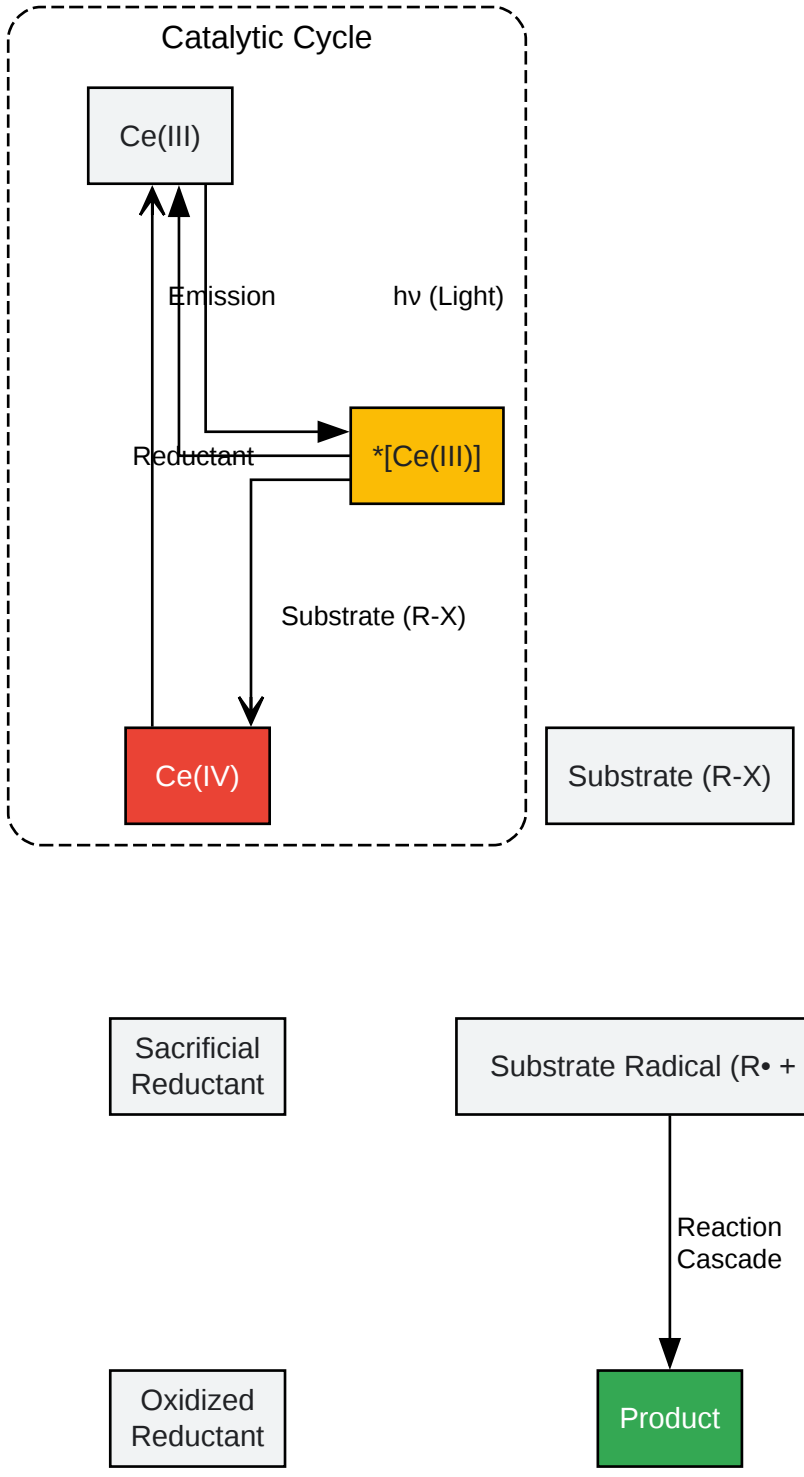
General Reaction Mechanisms

The versatility of Ce(III) photocatalysis stems from its ability to engage in different catalytic cycles depending on the substrate and reaction conditions.

Reductive Quenching Cycle

In this cycle, the photoexcited catalyst directly reduces a substrate, initiating the chemical transformation. The resulting Ce(IV) species is then reduced back to its Ce(III) ground state by a sacrificial reductant to close the catalytic loop.

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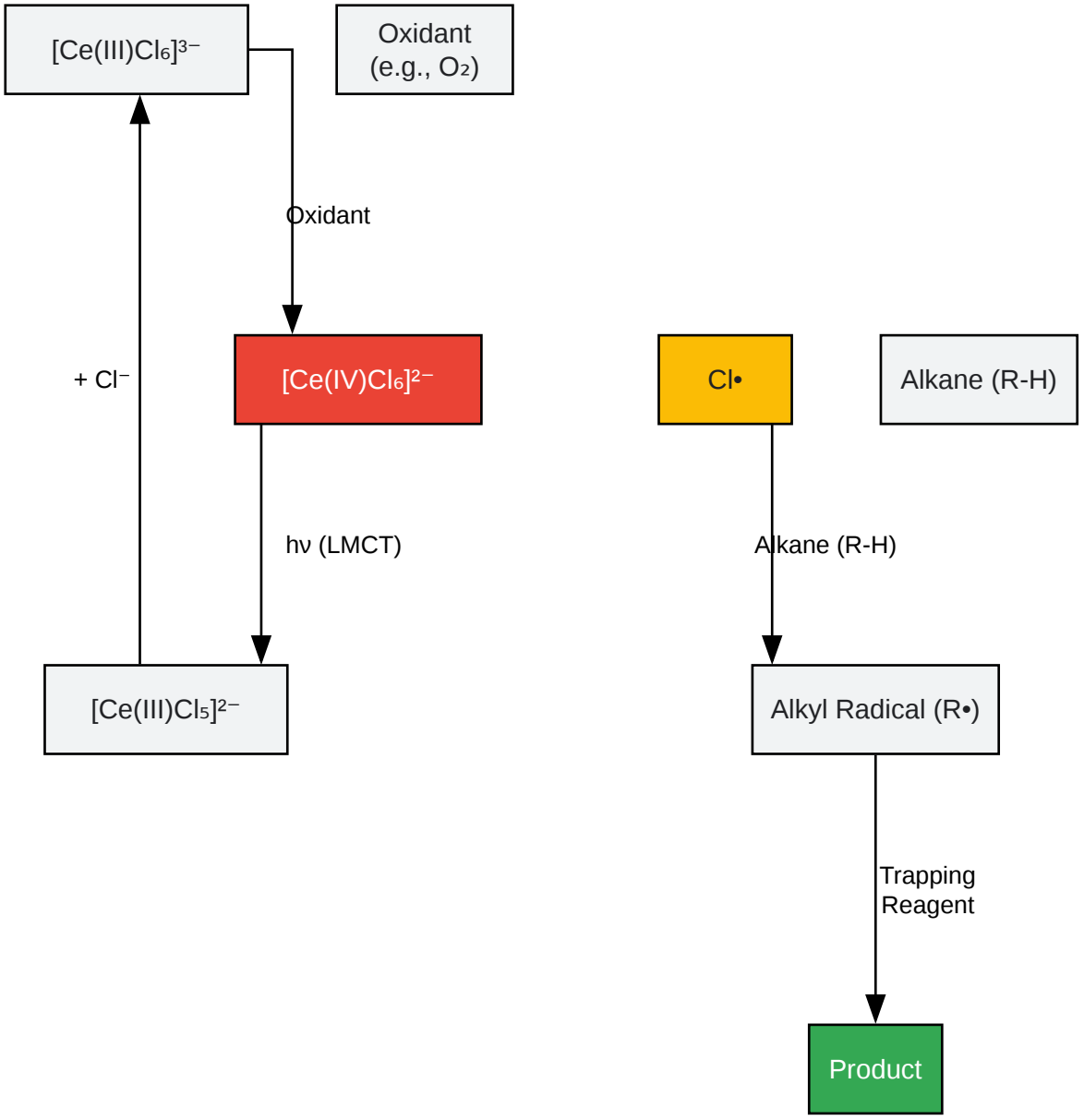
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Caption: General mechanism for a Ce(III) reductive quenching cycle.

LMCT-Based C-H Activation Cycle

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This mechanism is often proposed for reactions involving $CeCl_3$ and alcohol or chloride additives. An in-situ formed Ce(IV) complex undergoes ligand-to-metal charge transfer upon photoexcitation, generating a chlorine radical that acts as a potent hydrogen atom transfer (HAT) agent.[5][6]



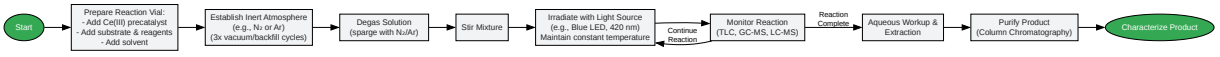
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Caption: Proposed mechanism for LMCT-driven C-H activation.

Application Notes and Protocols

General Experimental Workflow

A typical experimental setup for a Ce(III)-photocatalyzed reaction is straightforward, often requiring only a vial, a magnetic stirrer, and a light source. Inert atmosphere conditions are generally necessary due to the sensitivity of the Ce(III) catalysts and radical intermediates to oxygen.



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Caption: A typical workflow for a Ce(III)-photocatalyzed reaction.

Protocol 1: Catalytic Reductive Dehalogenation of Aryl Halides

This protocol demonstrates the ability of excited Ce(III) complexes to act as potent single-electron reductants for the cleavage of carbon-halogen bonds.[3][8]

- Materials:
  - Ce(III) photocatalyst (e.g., 1-iPr, 1-5 mol%)
  - Aryl halide (1.0 equiv)
  - Sacrificial reductant (e.g., $NaN(SiMe_3)_2$, 2.2 equiv)
  - Anhydrous solvent (e.g., Et_2O or Benzene, 0.1 M)
  - Schlenk flask or oven-dried vial with a magnetic stir bar
  - Light source (e.g., 420 nm LED lamp)
- Procedure:

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- In a glovebox, add the Ce(III) photocatalyst, aryl halide, and magnetic stir bar to the reaction vessel.
- Add the anhydrous solvent, followed by the sacrificial reductant.
- Seal the vessel, remove it from the glovebox, and place it on a magnetic stir plate.
- Position the light source approximately 5-10 cm from the vessel. A fan may be used to maintain room temperature.
- Irradiate the mixture with vigorous stirring for 12-24 hours.
- Monitor the reaction progress by taking aliquots and analyzing via GC-MS or LC-MS.
- Upon completion, quench the reaction by carefully adding saturated aqueous NH_4Cl.
- Extract the aqueous layer with an organic solvent (e.g., ethyl acetate), dry the combined organic layers over Na_2SO_4, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography.

- Substrate Scope Data:

Substrate (R-X)	Product (R-H) Yield (%)
1-Iodoadamantane	Adamantane (95%)
Benzyl Chloride	Toluene (88%)
4-Bromotoluene	Toluene (75%)
1-Chlorododecane	Dodecane (91%)

Data adapted from previous studies.[3]

Protocol 2: C(sp^3)–H Alkenylation of Alkanes

This protocol utilizes a $CeCl_3$/TBACl system to generate chlorine radicals via an LMCT pathway, which then perform a hydrogen atom abstraction (HAT) from an alkane to initiate

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functionalization.[6][9]

- Materials:
  - $CeCl_3 \cdot 7H_2O$ (10 mol%)
  - Tetrabutylammonium chloride (TBACl, 20 mol%)
  - Alkane (e.g., Cyclohexane, 1.0 equiv)
  - Alkenylating agent (e.g., (E)-(2-bromovinyl)benzene, 1.5 equiv)
  - Solvent (e.g., CH_3CN, 0.2 M)
  - Oven-dried vial with a magnetic stir bar
  - Light source (e.g., 390-400 nm Kessil lamp)
- Procedure:
  - To the reaction vial, add $CeCl_3 \cdot 7H_2O$, TBACl, the alkenylating agent, and a magnetic stir bar.
  - Add the alkane substrate followed by the solvent (CH_3CN).
  - Seal the vial with a cap containing a PTFE septum.
  - Place the vial on a stir plate and irradiate with the light source for 15-24 hours.
  - After the reaction, allow the mixture to cool to room temperature.
  - Dilute the reaction mixture with water and extract with an organic solvent.
  - Wash the combined organic layers with brine, dry over $MgSO_4$, filter, and concentrate.
  - Purify the product via flash column chromatography.
- Substrate Scope Data:

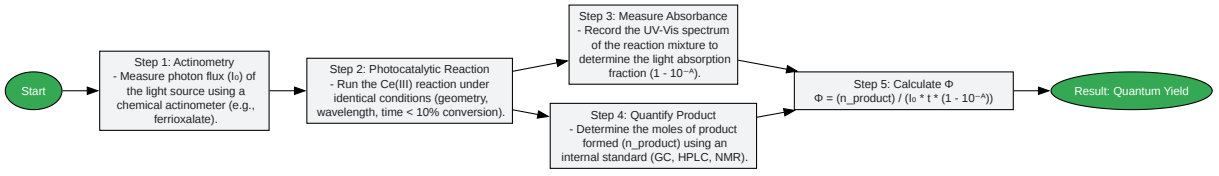
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Alkane	Alkenylating Agent	Product Yield (%)
Cyclohexane	(E)-(2-bromovinyl)benzene	85%
Cycloheptane	(E)-(2-bromovinyl)benzene	78%
Adamantane	(E)-(2-bromovinyl)benzene	92%
n-Hexane	(E)-(2-bromovinyl)benzene	65% (mixture of isomers)

Data adapted from Kokotos, et al.[6][9]

Protocol 3: Determination of Reaction Quantum Yield (Φ)

The quantum yield is a critical parameter that measures the efficiency of a photochemical process. It is defined as the ratio of the number of moles of product formed to the number of moles of photons absorbed by the photocatalyst.



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Caption: Workflow for determining the quantum yield of a photocatalytic reaction.

- Simplified Protocol:
  - Measure Photon Flux: Use a calibrated actinometer (e.g., potassium ferrioxalate) to determine the rate of photons entering the reaction vessel from your specific light source (photons/second).

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- Run Reaction: Perform the photocatalytic reaction for a short period to ensure low conversion (<10-15%).
- Measure Product Formation: Accurately quantify the amount of product formed (in moles) during that time, typically using an internal standard with GC or ^{1}H NMR analysis.
- Measure Light Absorbed: Use UV-Vis spectroscopy to determine the fraction of light absorbed by the photocatalyst at the irradiation wavelength.
- Calculate: Divide the moles of product formed by the moles of photons absorbed to obtain the quantum yield. A value greater than 1 suggests a chain reaction mechanism.[10]

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- To cite this document: BenchChem. [experimental guide to Ce(III)-based photoredox catalysis]. BenchChem, [2026]. [Online PDF]. Available at:

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